

Molecular formula and weight of potassium aluminum silicate

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Compound of Interest

Compound Name: Potassium aluminum silicate

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An In-depth Technical Guide to Potassium Aluminum Silicate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the molecular and physical properties of **potassium aluminum silicate**. It includes a summary of its various chemical formulas and molecular weights, details on its physicochemical characteristics, and a description of an experimental protocol for its analysis.

Molecular Formula and Weight

Potassium aluminum silicate does not refer to a single compound but rather a group of related substances with varying stoichiometry. These aluminosilicates are composed of aluminum, potassium, silicon, and oxygen and can be found as naturally occurring minerals or synthesized for industrial applications.^[1] The specific molecular formula and weight depend on the particular mineral or chemical form. The most common forms are summarized in the table below.

Chemical Name/Type	Molecular Formula	Molecular Weight (g/mol)	Reference(s)
Potassium Aluminosilicate	AlKO6Si2	218.247	[2][3]
Muscovite (Mica)	KAl2--INVALID-LINK- -2	398.31	[4][5][6]
Orthoclase (Feldspar)	KAlSi3O8	Not explicitly found	[7]
Leucite	K(AlSi2O6)	Not explicitly found	[8]
Potassium Aluminosilicate	AlKO4Si	158.16	[9]

Physicochemical Properties

Potassium aluminum silicate is generally characterized as a light grey to white crystalline powder or platelets.[5][6] Its solubility and other properties are key to its application in various fields.

Property	Description	Reference(s)
Appearance	Light grey to white crystalline platelets or powder.	[5][6]
Solubility	Practically insoluble in water, diluted acids, alkali, and organic solvents.	[5][6]
Structure	Can have a layered structure (phyllosilicates like mica) or a framework structure (tectosilicates like feldspar).[1] [4]	
Functional Uses	Anticaking agent, carrier for pigments, fluxing agent in ceramics, and a source of potassium in fertilizers.[4][6]	

Experimental Protocols

A key experimental procedure for the characterization of **potassium aluminum silicate** is the determination of its aluminum and silicon content. The following protocol is based on the method of assay described by the Joint FAO/WHO Expert Committee on Food Additives (JECFA).[6]

Objective: To determine the percentage of **potassium aluminum silicate** in a sample by quantifying the aluminum content.

Principle: The sample undergoes alkali fusion to bring the aluminum and silicon into a soluble form. The resulting solution is then analyzed by Inductively Coupled Plasma - Atomic Emission Spectrometry (ICP-AES) to determine the concentration of aluminum.

Materials:

- Sample of **potassium aluminum silicate**
- Potassium hydroxide (KOH)

- Boric acid (H₃BO₃)
- Hydrochloric acid (HCl), 50% and 2% solutions
- Deionized water
- Platinum or nickel crucible
- Torch burner
- 250-ml PTFE beaker
- 250-ml volumetric flask
- ICP-AES instrument

Procedure:**• Sample Preparation and Alkali Fusion:**

1. Weigh approximately 0.5 g of the sample to the nearest 0.1 mg into a platinum or nickel crucible.
2. Add 5 g of potassium hydroxide and 2 g of boric acid to the crucible and mix thoroughly.
3. Heat the mixture with a torch burner until it melts completely (alkali fusion).
4. Allow the crucible and its contents to cool to room temperature.

• Dissolution:

1. Place the crucible containing the reaction product into a 250-ml PTFE beaker.
2. Add 150 ml of hot deionized water and agitate to dissolve the residue.
3. Wash the crucible with a small amount of hot water, adding the washings to the beaker.
4. Add 50 ml of hydrochloric acid to the beaker.

- Sample Solution Preparation:

1. Transfer the contents of the beaker into a 250-ml volumetric flask.
2. Wash the beaker three times with hot water, transferring the washings to the volumetric flask.
3. Make up the volume to 250 ml with deionized water. This is Solution A.
4. Prepare the test solution by diluting Solution A with a 2% hydrochloric acid solution to a concentration within the linear dynamic range of the ICP-AES analyzer.

- ICP-AES Analysis:

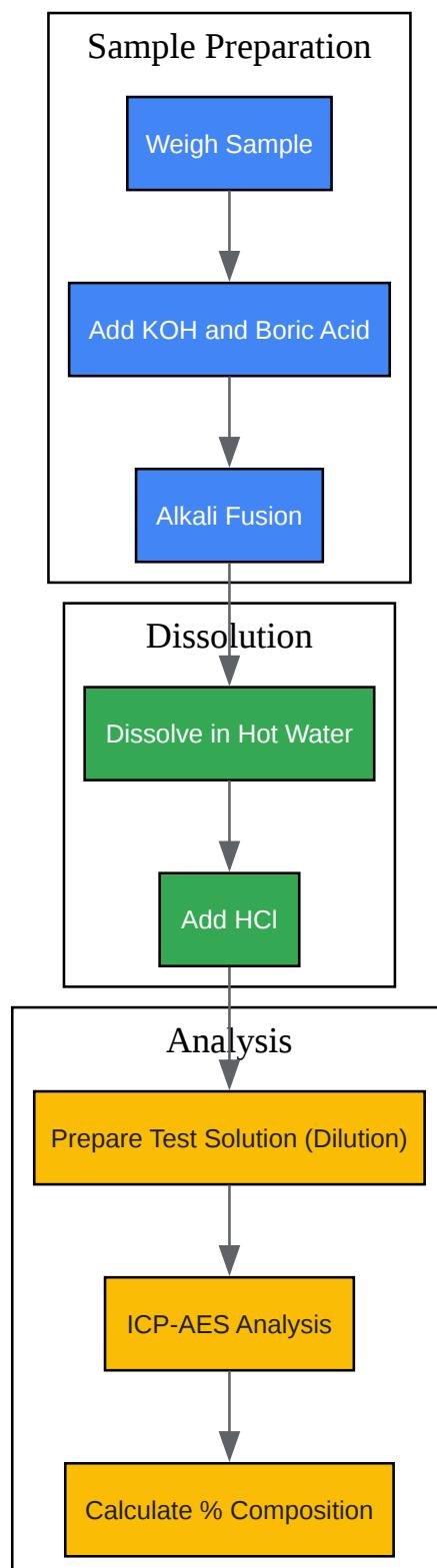
1. Analyze the test solution for aluminum using an ICP-AES instrument.
2. Set the instrument parameters as specified by the manufacturer. Use the analytical line for aluminum at 396.152 nm.
3. Determine the concentration of aluminum (in $\mu\text{g/ml}$) from the standard curve.

- Calculation:

1. Calculate the percentage of **potassium aluminum silicate** in the sample based on the determined aluminum concentration and the known stoichiometry of the specific form of **potassium aluminum silicate** being analyzed.

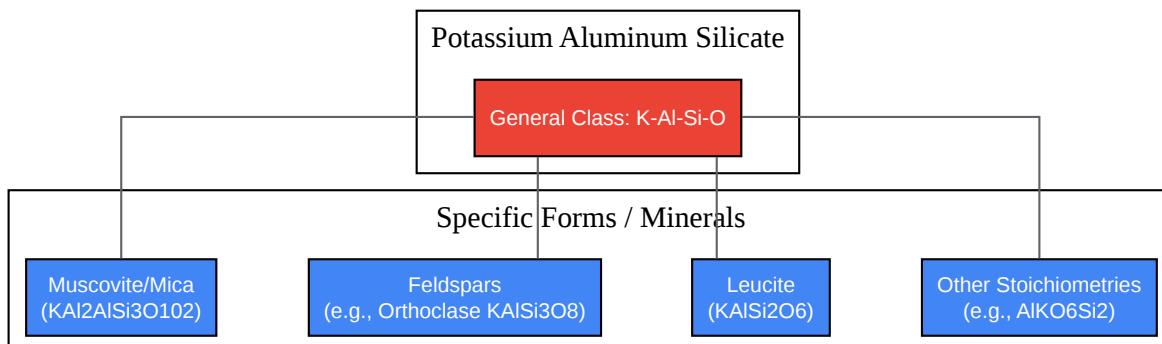
Visualizations

The following diagrams illustrate the experimental workflow for the assay of **potassium aluminum silicate** and the classification of its different forms.



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Caption: Experimental workflow for the assay of **potassium aluminum silicate**.



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Caption: Classification of different forms of **potassium aluminum silicate**.

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